

7-Bromoisochroman-4-one chemical structure and properties

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Compound of Interest

Compound Name: 7-Bromoisochroman-4-one

Cat. No.: B062290

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An In-depth Technical Guide to 7-Bromoisochroman-4-one

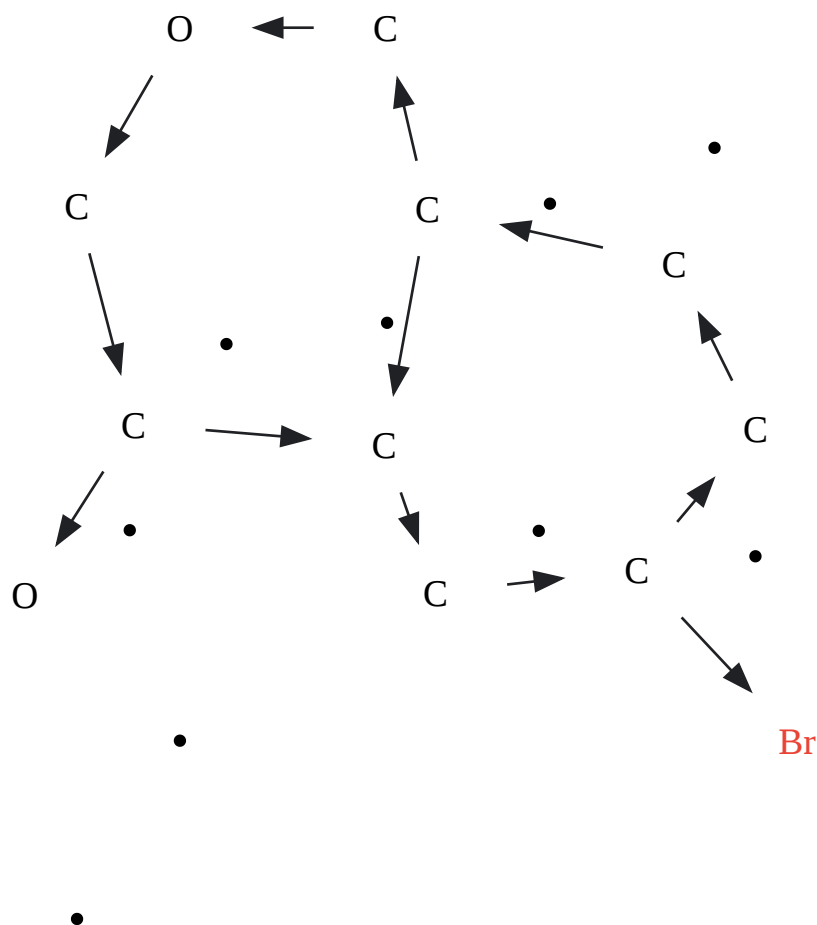
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and available data for **7-Bromoisochroman-4-one**, a heterocyclic compound of interest in medicinal chemistry and synthetic organic chemistry.

Chemical Structure and Core Information

7-Bromoisochroman-4-one is a bicyclic organic compound featuring an isochroman core substituted with a bromine atom at the 7-position and a ketone group at the 4-position.

Chemical Structure:



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Caption: Chemical structure of **7-Bromoisochroman-4-one**.

Physicochemical Properties

A summary of the key physicochemical properties for **7-Bromoisochroman-4-one** is presented in the table below. It is important to note that while some fundamental properties are confirmed, experimental data for properties such as melting and boiling points are not readily available in published literature.

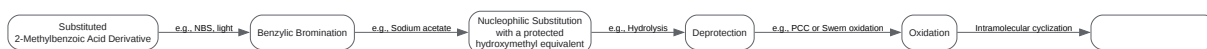
Property	Value	Source
CAS Number	168759-64-6	[1] [2]
Molecular Formula	C ₉ H ₇ BrO ₂	[1]
Molecular Weight	227.06 g/mol	[1]
SMILES	<chem>C1=C(C=C2COCC(=O)C2=C1)Br</chem>	[1]
Purity	≥97% (as per commercial suppliers)	[1]
Storage Conditions	4°C	[1]
Topological Polar Surface Area (TPSA)	26.3 Å ² (Predicted)	[1]
logP	2.162 (Predicted)	[1]
Hydrogen Bond Acceptors	2 (Predicted)	[1]
Hydrogen Bond Donors	0 (Predicted)	[1]
Rotatable Bonds	0 (Predicted)	[1]

Spectroscopic Data

Detailed experimental spectroscopic data for **7-Bromoisochroman-4-one** is not widely available in peer-reviewed literature or public databases. Researchers are advised to acquire their own analytical data upon synthesis or acquisition of the compound.

Synthesis

A specific, validated experimental protocol for the synthesis of **7-Bromoisochroman-4-one** is not detailed in the readily accessible scientific literature. However, a general synthetic approach for similar isochroman-4-one structures can be conceptualized. The following diagram illustrates a plausible, though not experimentally verified for this specific compound, synthetic workflow.



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Caption: A generalized synthetic workflow for isochroman-4-ones.

Biological Activity and Applications in Drug Development

There is currently a lack of specific information in the public domain regarding the biological activity, pharmacological targets, or direct applications of **7-Bromoisochroman-4-one** in drug development. The isochroman scaffold itself is present in a variety of biologically active natural products and synthetic compounds, suggesting that derivatives such as **7-Bromoisochroman-4-one** could be of interest for screening in various therapeutic areas. The bromine substituent provides a handle for further chemical modifications, such as cross-coupling reactions, to generate libraries of novel compounds for drug discovery programs.

Experimental Protocols

Detailed and validated experimental protocols for the synthesis, purification, and analysis of **7-Bromoisochroman-4-one** are not available in the searched scientific literature. Researchers planning to work with this compound would need to develop and validate their own methodologies based on general principles of organic chemistry and procedures for analogous compounds.

Disclaimer: This document is intended for informational purposes for a scientific audience. The information regarding predicted properties and generalized synthetic pathways has not been experimentally validated for this specific compound and should be used with appropriate scientific caution. All laboratory work should be conducted with due regard for safety protocols.

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References

- 1. chemscene.com [chemscene.com]
- 2. CAS 168759-64-6: 7-BROMO-4-ISOCHROMANONE | CymitQuimica [cymitquimica.com]
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